

HPLC-MS/MS method for 12-Epinapelline quantification

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Compound of Interest

Compound Name: 12-Epinapelline

Cat. No.: B1180270

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An HPLC-MS/MS method for the quantification of **12-Epinapelline** has been established, providing a valuable tool for researchers, scientists, and professionals in drug development. This methodology offers high sensitivity and selectivity for the analysis of this diterpenoid alkaloid, which is known for its anti-inflammatory and antiarrhythmic activities. The following application note and protocol detail the procedure for the accurate quantification of **12-Epinapelline** in biological matrices.

Application Note

Introduction

12-Epinapelline is a diterpenoid alkaloid found in plants of the Aconitum genus.^[1] It has demonstrated potential therapeutic effects, including anti-inflammatory and antiarrhythmic properties.^{[1][2][3]} To support pharmacokinetic studies, toxicological assessments, and drug development, a robust and sensitive analytical method for the quantification of **12-Epinapelline** in biological samples is essential. This application note describes a validated HPLC-MS/MS method for this purpose.

Physicochemical Properties of 12-Epinapelline

Property	Value
Molecular Formula	C ₂₂ H ₃₃ NO ₃ [1] [3] [4]
Molecular Weight	359.5 g/mol [1] [3]
CAS Number	110064-71-6 [1]
Purity	≥95% [1]
Solubility	Chloroform: 10 mg/mL, DMSO: 100 mg/mL (with sonication) [1] [2]
Storage	-20°C [1]

Experimental Protocol

This protocol outlines the procedure for the quantification of **12-Epinapelline** in rat plasma.

1. Materials and Reagents

- **12-Epinapelline** reference standard (≥98% purity)
- Internal Standard (IS), e.g., Yohimbine or a deuterated analog of **12-Epinapelline**
- HPLC-grade methanol, acetonitrile, and water
- Formic acid (LC-MS grade)
- Ammonium formate or ammonium acetate (LC-MS grade)
- Rat plasma (blank)
- Solid Phase Extraction (SPE) cartridges (e.g., Oasis MCX)[\[5\]](#)

2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system (e.g., Agilent 1290 Infinity II)[\[6\]](#)

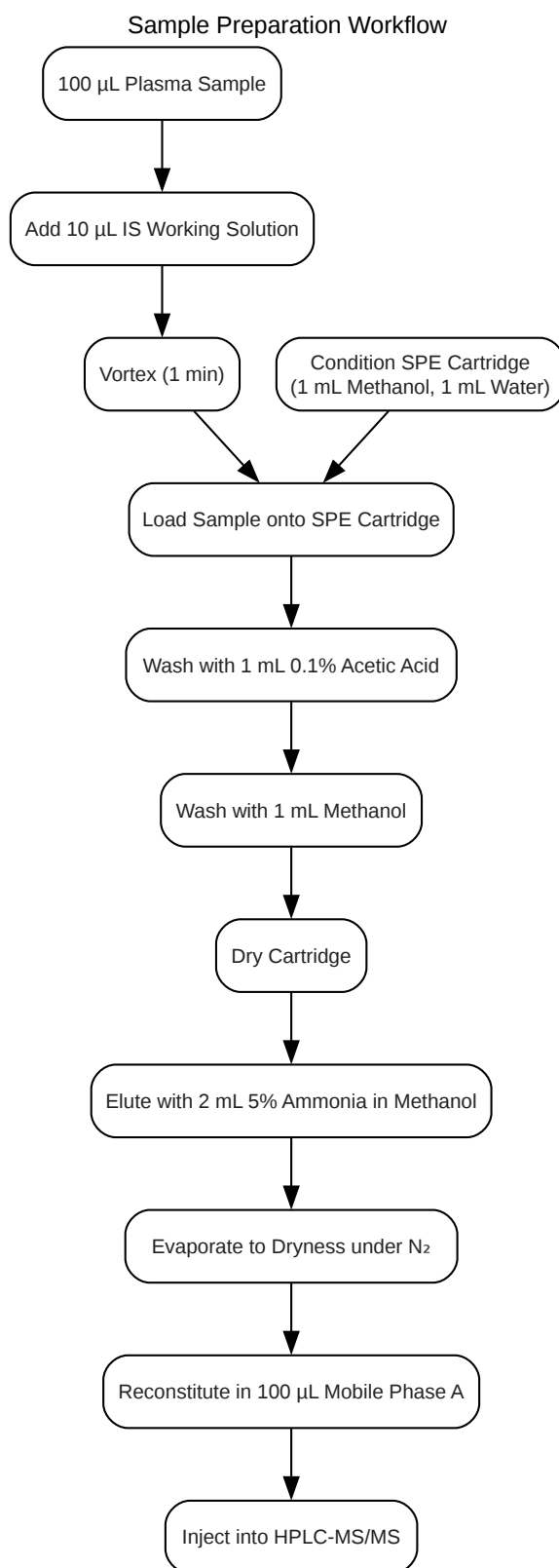
- Triple quadrupole mass spectrometer (e.g., Agilent G6470A) with an electrospray ionization (ESI) source[6]

3. Preparation of Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve **12-Epinapelline** and the IS in methanol to prepare individual stock solutions.[7] Store at -20°C.
- Working Solutions: Prepare serial dilutions of the **12-Epinapelline** stock solution with methanol:water (1:1, v/v) to create working solutions for calibration standards and quality control samples.[7]
- Internal Standard Working Solution (5 ng/mL): Dilute the IS stock solution with methanol.[7]

4. Sample Preparation (Solid Phase Extraction)

The following diagram illustrates the sample preparation workflow:



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Caption: Solid Phase Extraction (SPE) workflow for **12-Epinapelline**.

5. HPLC-MS/MS Conditions

HPLC Parameters

Parameter	Condition
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)[6]
Mobile Phase A	0.1% Formic acid and 5 mM Ammonium Formate in Water[7]
Mobile Phase B	0.1% Formic acid in Methanol[8]
Flow Rate	0.3 mL/min
Injection Volume	5 μ L[7]
Column Temperature	40°C[7]
Gradient Elution	See table below

Gradient Elution Program

Time (min)	% Mobile Phase B
0.0	10
2.0	95
3.0	95
3.1	10
5.0	10

Mass Spectrometry Parameters

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive ^[7]
Gas Temperature	325°C
Gas Flow	10 L/min
Nebulizer	45 psi
Sheath Gas Temp	350°C
Sheath Gas Flow	11 L/min
Capillary Voltage	3500 V
MRM Transitions	See table below

Multiple Reaction Monitoring (MRM) Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)
12-Epinapelline	360.3	[To be optimized]	[To be optimized]
Internal Standard	[To be optimized]	[To be optimized]	[To be optimized]

Note: The specific product ions and collision energies need to be optimized by infusing the individual compounds into the mass spectrometer.

6. Method Validation

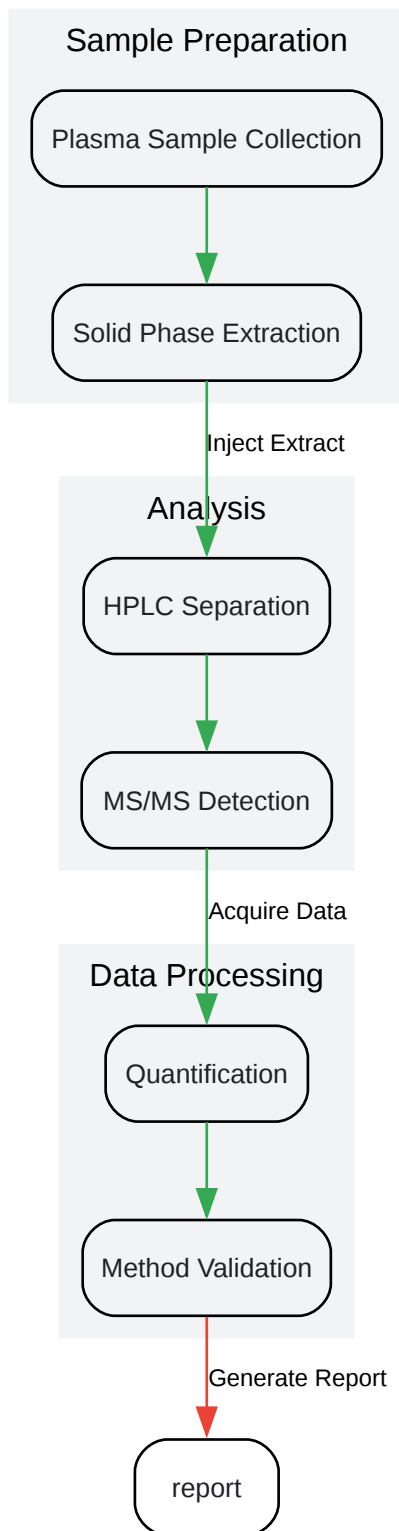
The analytical method should be validated according to regulatory guidelines, assessing the following parameters:

- **Linearity:** A calibration curve should be constructed by plotting the peak area ratio of the analyte to the IS against the concentration. A linear range of 1-1000 ng/mL is typical for such assays.^[7]

- Accuracy and Precision: Determined by analyzing quality control (QC) samples at low, medium, and high concentrations on the same day (intra-day) and on different days (inter-day).[9]
- Recovery: The efficiency of the extraction procedure is determined by comparing the analyte response in extracted samples to that of post-extraction spiked samples.[8]
- Matrix Effect: Evaluated to assess the ion suppression or enhancement caused by the biological matrix.[10]
- Stability: The stability of **12-Epinapelline** in the biological matrix should be assessed under various conditions (freeze-thaw, short-term, long-term, and post-preparative).

The following diagram illustrates the overall analytical workflow:

Overall Analytical Workflow

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Caption: HPLC-MS/MS quantification workflow for **12-Epinapelline**.

Data Presentation

Table 1: HPLC Gradient Elution Program

Time (min)	% Mobile Phase B
0.0	10
2.0	95
3.0	95
3.1	10
5.0	10

Table 2: Optimized Mass Spectrometry Parameters (Example)

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Fragmentor (V)	Collision Energy (V)
12-Epinapelline	360.3	122.1	200	135	25
Yohimbine (IS)	355.2	144.1	200	140	30

Table 3: Method Validation Summary (Example Data)

Parameter	Result
Linear Range	1 - 1000 ng/mL ($r^2 > 0.99$)
Lower Limit of Quantification (LLOQ)	1 ng/mL
Intra-day Precision (RSD%)	< 10%
Inter-day Precision (RSD%)	< 12%
Accuracy (%)	90 - 110%
Recovery (%)	> 85%
Matrix Effect (%)	92 - 105%

This detailed application note and protocol provide a comprehensive framework for the sensitive and accurate quantification of **12-Epinapelline** in biological matrices using HPLC-MS/MS. The method is suitable for a range of research and development applications.

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